

4-(Bromomethyl)-3-nitrobenzoic acid physical properties

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Compound of Interest

Compound Name: 4-(Bromomethyl)-3-nitrobenzoic acid

Cat. No.: B187983

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An In-depth Technical Guide to the Physical Properties of 4-(Bromomethyl)-3-nitrobenzoic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical reagents is paramount for their effective application in synthesis and analysis. This guide provides a detailed overview of the physical properties of **4-(Bromomethyl)-3-nitrobenzoic acid**, a versatile building block in organic and medicinal chemistry.

Physicochemical Data Summary

The quantitative physical and chemical properties of **4-(Bromomethyl)-3-nitrobenzoic acid** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₆ BrNO ₄
Molecular Weight	260.04 g/mol [1][2][3]
Appearance	Pale yellow to pink or beige crystalline powder[2][3][4]
Melting Point	127-133 °C[2][4][5]
Boiling Point	392 °C[2]
Density	1.8 ± 0.1 g/cm ³ [2]
Solubility	Soluble in Dimethylformamide (DMF) and Dichloromethane.[2][4][5] Insoluble in water.[2][5] Also soluble in alcohol (1g/120ml), diethyl ether (1g/100ml), and chloroform (1g/400ml).
Flash Point	191 °C[2]
Refractive Index	1.652[2]
Purity	Typically available as ≥97% or ≥98% (HPLC)[3][5]
CAS Number	55715-03-2[1][3]

Experimental Protocols

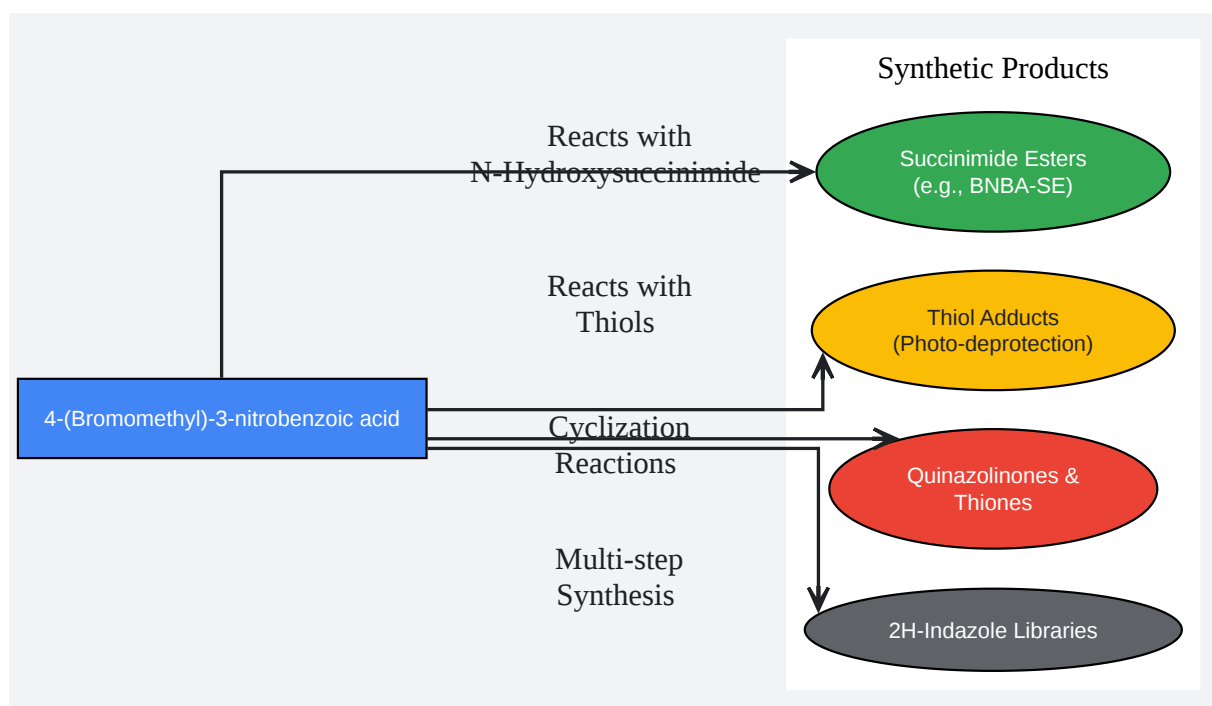
Detailed experimental protocols for the determination of the physical properties listed above for **4-(Bromomethyl)-3-nitrobenzoic acid** are not explicitly available in the reviewed literature. These values are typically reported by chemical suppliers and databases and are determined using standard analytical techniques. For instance, melting points are generally determined using a melting point apparatus, and purity is often assessed by High-Performance Liquid Chromatography (HPLC). For rigorous research, it is recommended to independently verify these properties using standard laboratory procedures.

Synthetic Applications and Logical Workflow

4-(Bromomethyl)-3-nitrobenzoic acid is a valuable intermediate in organic synthesis due to its reactive bromomethyl group and the directing effects of the nitro and carboxylic acid functionalities.[3] It serves as a key starting material for the synthesis of a variety of more complex molecules.[4][5]

One of its notable applications is its use as a photolabile handle in solid-phase peptide synthesis.[2][4] The compound is also utilized as a reactant in the synthesis of various esters and other derivatives, and as a starting material for creating libraries of compounds like 2H-indazoles for screening purposes.[4][5]

The following diagram illustrates the role of **4-(Bromomethyl)-3-nitrobenzoic acid** as a precursor in several synthetic pathways.



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Caption: Synthetic utility of **4-(Bromomethyl)-3-nitrobenzoic acid**.

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